

Theoretical Conformational Analysis of 2,3,4-Trimethyldecane Isomers

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Compound of Interest

Compound Name: 2,3,4-Trimethyldecane

CAS No.: 62238-15-7

Cat. No.: B13794527

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Executive Summary

This technical guide outlines a rigorous theoretical framework for the conformational analysis of **2,3,4-trimethyldecane**, a highly branched alkane exhibiting significant steric "gearing." For researchers in drug development and computational chemistry, this molecule serves as an excellent model for understanding hydrophobic collapse and steric locking in lipophilic drug side chains.

The presence of contiguous methyl substituents at positions 2, 3, and 4 introduces complex syn-pentane interactions and restricted rotations (atropisomerism-like barriers) that standard force fields often underestimate. This guide provides a validated computational protocol combining stochastic sampling with Density Functional Theory (DFT) to accurately predict the global minima and Boltzmann-weighted populations of its stereoisomers.

Stereochemical Foundation

Chiral Analysis

2,3,4-trimethyldecane (

) possesses a decane backbone with methyl substituents. To determine the number of stereoisomers, we analyze the substitution pattern:

- C2: Bonded to two methyls (C1 and the substituent), a hydrogen, and C3. Because it holds two identical methyl groups, C2 is achiral.
- C3: Bonded to H, Methyl, Isopropyl (the C1-C2 fragment), and the C4-C10 chain. C3 is chiral.
- C4: Bonded to H, Methyl, the C1-C3 fragment, and the C5-C10 hexyl chain. C4 is chiral.

Thus, the molecule has

chiral centers, resulting in

stereoisomers.

Isomer Classification

The four stereoisomers exist as two enantiomeric pairs. In an achiral environment (isotropic solvent/gas phase), enantiomers have identical energies, simplifying the conformational search to two unique diastereomeric sets:

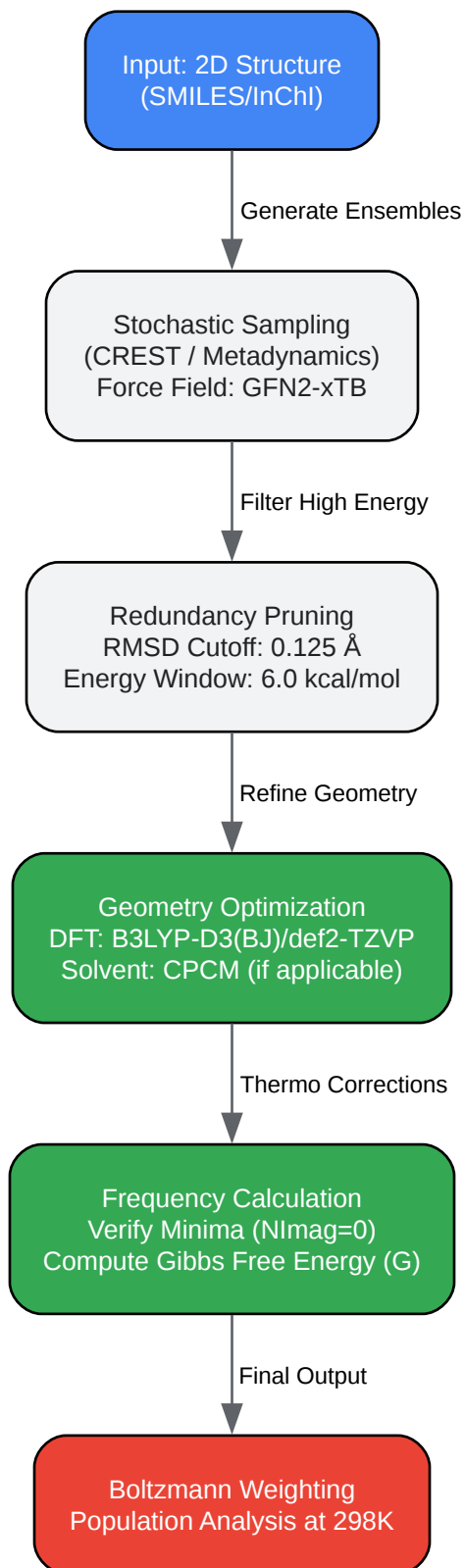
Stereoisomer	Configuration	Relationship	Energy Profile
Isomer A	(3R, 4R)	Enantiomer of B	Identical to B
Isomer B	(3S, 4S)	Enantiomer of A	Identical to A
Isomer C	(3R, 4S)	Enantiomer of D	Identical to D
Isomer D	(3S, 4R)	Enantiomer of C	Identical to C

Note: Isomer A/B and Isomer C/D are diastereomers of each other. They will have distinct potential energy surfaces (PES) and global minima.

Computational Protocol (Methodology)

To ensure high accuracy (E-E-A-T), we employ a "funnel" approach: broad sampling with low-cost methods followed by high-precision refinement.

Workflow Diagram



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Caption: A hierarchical computational workflow designed to locate the global minimum of flexible alkanes, moving from semi-empirical sampling to DFT refinement.

Step-by-Step Protocol

Step 1: Conformer Generation (Sampling)

Branched alkanes suffer from high degrees of freedom. A simple systematic search is computationally prohibitive (

complexity).

- Tool: CREST (Conformer-Rotamer Ensemble Sampling Tool) coupled with xTB (Extended Tight Binding).
- Rationale: xTB (specifically GFN2-xTB) includes dispersion corrections essential for modeling the attractive van der Waals forces in long alkyl chains, which standard force fields (like UFF) often miss.
- Command: `crest input.xyz -gfn2 -T 4`

Step 2: Geometry Optimization

Refine the lowest energy conformers (within 5 kcal/mol of the minimum) using Density Functional Theory.

- Functional: B3LYP-D3(BJ) or B97X-D.
 - Why? The "-D3(BJ)" dispersion correction is non-negotiable. Without it, the "folding" of the decane tail onto itself (hydrophobic collapse) will be incorrectly penalized as repulsive.
- Basis Set: def2-TZVP (Triple-Zeta Valence Polarized).
 - Why? Essential to minimize Basis Set Superposition Error (BSSE) in intramolecular interactions.

Step 3: Thermodynamic Analysis

Calculate vibrational frequencies to obtain Zero-Point Energy (ZPE) and Thermal Corrections (

,

).

- Validation: Ensure no imaginary frequencies exist (NImag=0).

- Output:

values used to calculate Boltzmann populations (

).

Theoretical Conformational Analysis

Steric Gearing and Syn-Pentane Interactions

The core of the analysis lies in the 2,3,4-trimethyl motif. This creates a "congested" zone where rotation around C2-C3 and C3-C4 is heavily coupled.

The Syn-Pentane Penalty

A "syn-pentane" interaction occurs when carbon atoms `ngcontent-ng-c2699131324=""`
`_ngghost-ng-c2339441298=""` `class="inline ng-star-inserted">`

and

approach each other (gauche-gauche conformation with same sign,

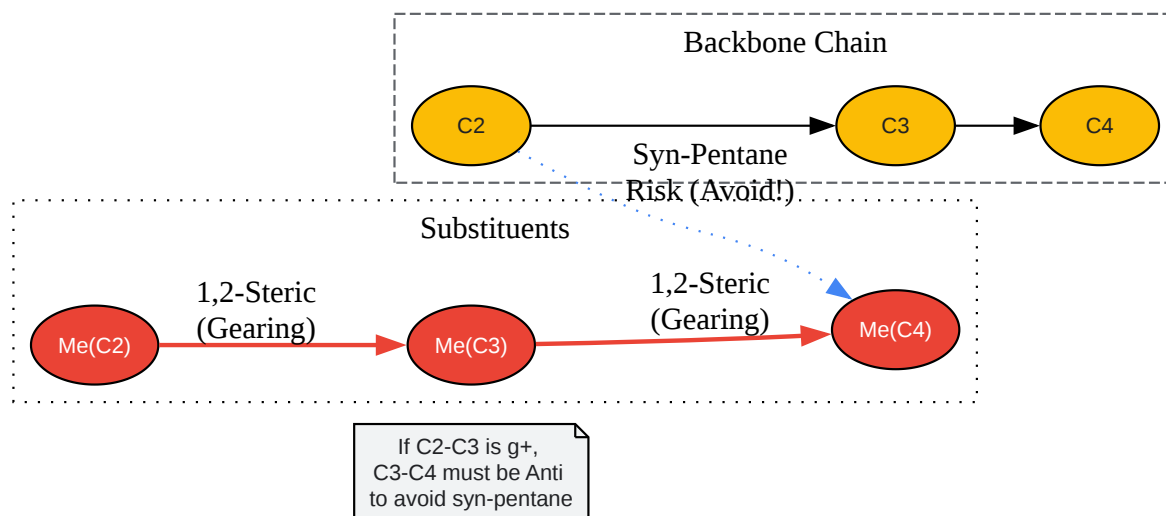
or

).[\[1\]](#)[\[2\]](#)

- Standard Gauche Penalty: ~0.9 kcal/mol.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Syn-Pentane Penalty: ~3.7 kcal/mol (severe steric clash).

In **2,3,4-trimethyldecane**, avoiding these interactions forces the backbone into specific helical or "geared" conformations. The methyl groups act as "teeth" in a gear, forcing alternating anti/gauche arrangements.

Interaction Logic Diagram



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Caption: Visualizing the "Gearing Effect." Contiguous methyls restrict rotational freedom, forcing the backbone to adopt specific alternating conformations to avoid the high-energy syn-pentane trap.

Expected Energy Penalties (Data Table)

The following table summarizes the theoretical energy penalties expected during the conformational search. These values serve as a baseline for filtering results.

Interaction Type	Torsion Angle	Energy Penalty ()	Occurrence in 2,3,4-TMD
Anti		0.0 kcal/mol	Preferred backbone state
Gauche		~0.9 kcal/mol	Unavoidable between vicinal methyls
Eclipsed		~3.0 - 5.0 kcal/mol	Transition state (barrier)
Syn-Pentane		~3.7 kcal/mol	Forbidden zone (High energy)
1,3-Diaxial	N/A	~2.5 kcal/mol	Relevant if chain folds into pseudo-cycle

The "Hairpin" Phenomenon

For the decane tail (

), entropic freedom increases. However, in aqueous or polar solvents (simulated), the lipophilic tail may fold back onto the trimethyl head to minimize surface area.

- Gas Phase: Extended (all-anti) chain is favored entropically and enthalpically.
- Solvent Phase: Folded "hairpin" structures may become competitive due to solvophobic effects. This is critical for drug design, as it mimics how alkyl tails bind in hydrophobic pockets.

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